An In-depth Technical Guide to the Solubility of sec-Butyl Formate

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Compound of Interest

Compound Name:	*sec-Butyl formate*
CAS No.:	*589-40-2*
Cat. No.:	*B3054206*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sec-butyl formate** in water and common organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for experimental applications. This document summarizes available quantitative data, details relevant experimental protocols, and presents a logical workflow for solubility determination.

Executive Summary

sec-Butyl formate ($C_5H_{10}O_2$), an ester of formic acid and sec-butanol, is a colorless liquid with applications as a solvent and flavoring agent. Its solubility is a critical parameter in various chemical processes, including reaction chemistry, extraction, and formulation development. This guide consolidates the available solubility data, noting that while aqueous solubility is quantitatively estimated, its solubility in organic solvents is primarily described qualitatively as being high or miscible. Detailed experimental protocols are provided to enable researchers to determine precise solubility values as required for their specific applications.

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Solubility Data

The solubility of **sec-butyl formate** is presented below. It is important to note that specific quantitative data in a range of organic solvents is not widely available in published literature. The data for its isomer, n-butyl formate, is often reported and suggests a high degree of solubility in organic solvents, a characteristic that **sec-butyl formate** is expected to share.

Aqueous Solubility

The solubility of **sec-butyl formate** in water is limited due to the nonpolar nature of the butyl group, though the ester functionality does allow for some interaction with water molecules.

Solvent	Temperature (°C)	Solubility (g/L)	Notes
Water	25	10.35	Estimated value[1]

For comparison, the experimentally determined solubility of the isomeric n-butyl formate is approximately 7.5 g/L in water at 27°C[2][3][4]. Esters are generally considered slightly soluble in water[5][6].

Organic Solvent Solubility

Quantitative data for the solubility of **sec-butyl formate** in specific organic solvents is sparse. However, it is widely reported to be soluble or miscible with a range of common organic solvents. The principle of "like dissolves like" suggests that this non-polar ester will be highly soluble in non-polar and moderately polar organic solvents[7]. The related compound, n-butyl formate, is described as miscible with alcohol and ether[2][3][5][6]. Furthermore, sec-butyl chloroformate, a structurally similar compound, is noted to be soluble in acetone, chloroform, toluene, and THF[8].

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Solvent	Qualitative Solubility
Alcohols (e.g., Ethanol, Methanol)	Miscible / Highly Soluble
Ethers (e.g., Diethyl Ether)	Miscible / Highly Soluble
Ketones (e.g., Acetone)	Soluble
Halogenated Solvents (e.g., Chloroform)	Soluble
Aromatic Hydrocarbons (e.g., Toluene)	Soluble

Experimental Protocols for Solubility Determination

To ascertain the precise solubility of **sec-butyl formate** in a specific solvent system, a standardized experimental protocol is required. The following details a robust method based on the widely accepted shake-flask method, consistent with OECD Guideline 105 for determining water solubility.

Objective

To determine the saturation concentration of **sec-butyl formate** in a given solvent at a specified temperature and pressure.

Materials and Equipment

- Solute: **sec-Butyl formate** (purity >99%)
- Solvents: Deionized water, and selected organic solvents (e.g., ethanol, acetone, toluene)
- Equipment:
  - Analytical balance (±0.1 mg accuracy)
  - Thermostatic shaker or water bath capable of maintaining temperature ±0.5°C
  - Centrifuge
  - Glass flasks with airtight stoppers (e.g., screw caps with PTFE liners)

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- Volumetric flasks and pipettes
- Gas chromatograph with a flame ionization detector (GC-FID) or High-Performance Liquid Chromatograph (HPLC)
- Syringes and syringe filters (PTFE, 0.22 µm)

Procedure: Shake-Flask Method

- Preparation of Solvent: Ensure the solvent is pure and degassed, if necessary, to avoid bubble formation.
- Preliminary Test: To estimate the approximate solubility, add **sec-butyl formate** in incremental amounts to a known volume of the solvent in a flask at the target temperature. Shake vigorously after each addition until a saturated solution with an excess of undissolved **sec-butyl formate** is observed. This helps in determining the appropriate solute-to-solvent ratio for the main test.
- Main Experiment (in triplicate): a. Add a precisely weighed amount of the solvent to several flasks. b. Add a weighed excess amount of **sec-butyl formate** to each flask, as determined from the preliminary test. c. Seal the flasks tightly to prevent solvent evaporation. d. Place the flasks in a thermostatic shaker set to the desired temperature (e.g., 25°C). e. Shake the flasks at a constant speed until equilibrium is reached. A minimum of 24 hours is recommended, with periodic sampling (e.g., at 24, 48, and 72 hours) to confirm that the concentration has plateaued.
- Phase Separation: a. Once equilibrium is reached, stop the shaking and allow the flasks to stand in the thermostatic bath for at least 24 hours to allow the excess **sec-butyl formate** to separate. b. For aqueous solutions or where a clear separation is not achieved, centrifuge the samples at a high speed to facilitate the separation of the excess solute.
- Sampling and Analysis: a. Carefully extract an aliquot of the clear, saturated supernatant using a syringe. b. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved micro-droplets. c. Dilute the sample with a suitable solvent (the same as the test solvent or one in which it is fully miscible) to a concentration within the calibrated range of the analytical instrument. d.

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Analyze the concentration of **sec-butyl formate** in the diluted sample using a pre-calibrated GC-FID or HPLC method.

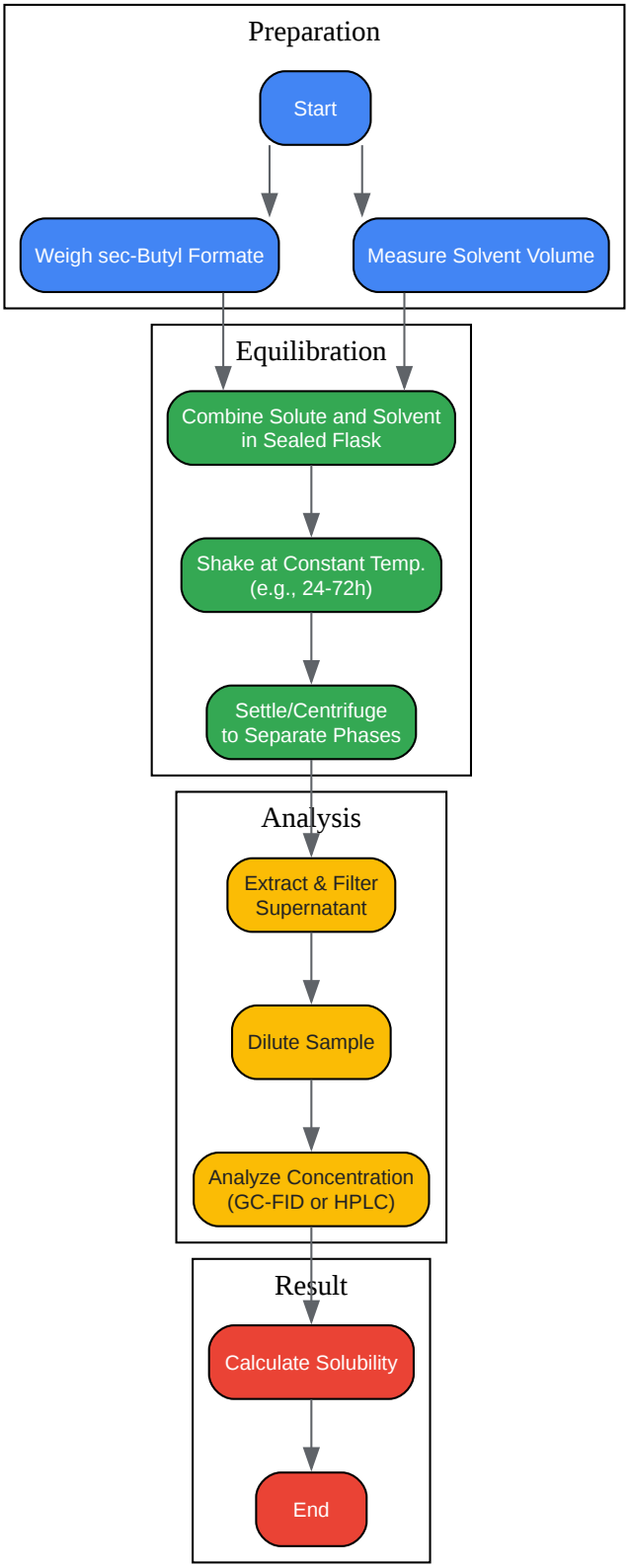
- Data Calculation: a. From the measured concentration of the diluted sample, calculate the concentration in the original saturated solution. b. Express the solubility in desired units, such as g/100 mL, g/L, or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps for the experimental determination of **sec-butyl formate** solubility.

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Caption: Workflow for determining the solubility of **sec-butyl formate**.

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